

Troubleshooting low trap efficacy with (Z)-6-heneicosen-11-one lures

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Compound of Interest

Compound Name: (Z)-6-heneicosen-11-one

Cat. No.: B110141

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Technical Support Center: (Z)-6-heneicosen-11-one Pheromone Lures

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers and pest management professionals utilizing **(Z)-6-heneicosen-11-one** lures for monitoring the Douglas-fir tussock moth (*Orgyia pseudotsugata*).

Frequently Asked Questions (FAQs) & Troubleshooting Guide

1. Lure & Trap Fundamentals

Q1.1: What is **(Z)-6-heneicosen-11-one** and what is it used for?

(Z)-6-heneicosen-11-one is the synthesized sex pheromone of the female Douglas-fir tussock moth (*Orgyia pseudotsugata*)[[1](#)][[2](#)][[3](#)]. It is used in lures to attract male moths for monitoring population levels and detecting potential outbreaks[[4](#)][[5](#)]. While it has been tested for the whitemarked tussock moth (*Orgyia leucostigma*), it is considered only weakly attractive to this species[[6](#)][[7](#)].

Q1.2: What type of lure and trap should I use?

For monitoring the Douglas-fir tussock moth, the recommended setup includes:

- Lure: A gray rubber septum impregnated with **(Z)-6-heneicosen-11-one**[\[8\]](#).
- Trap: A red paper or plastic delta trap is commonly used[\[8\]](#).

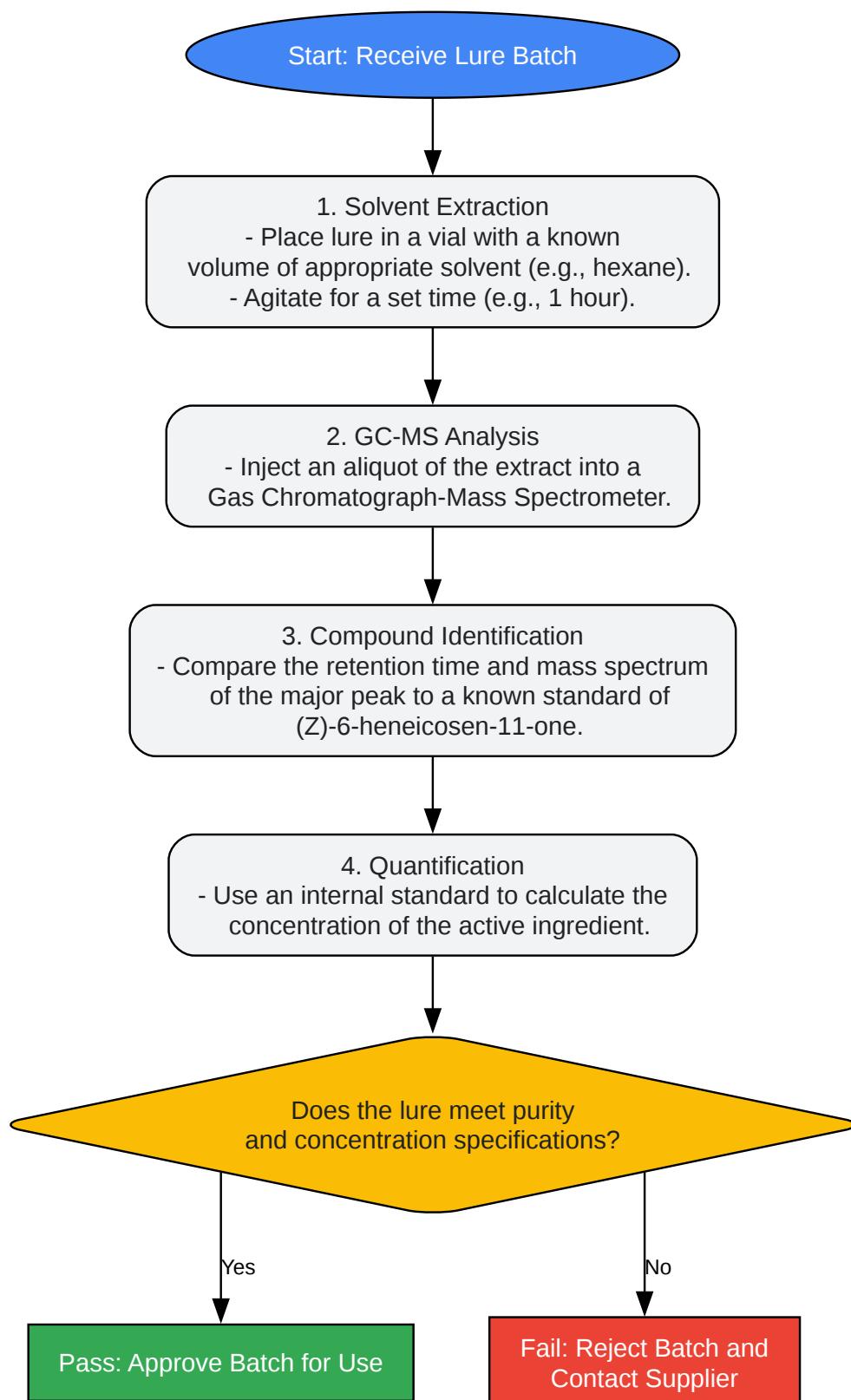
Q1.3: What is the expected field life of the lure?

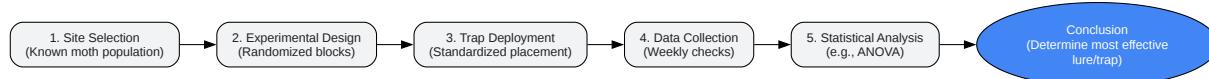
The typical field life of a **(Z)-6-heneicosen-11-one** lure is approximately 45 days, though this can be influenced by environmental conditions[\[8\]](#).

2. Troubleshooting Low Trap Efficacy

Q2.1: I am experiencing lower than expected moth captures. What are the common causes?

Low trap efficacy can be attributed to several factors. A systematic approach to troubleshooting is recommended. Please refer to the troubleshooting workflow below.





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